

A Comparative Guide to Triphenylamine Derivatives in Dye-Sensitized Solar Cells

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Compound of Interest

Compound Name: 1-(4-(Diphenylamino)phenyl)ethanone

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Triphenylamine (TPA) derivatives have emerged as a prominent class of organic dyes for dye-sensitized solar cells (DSSCs) due to their excellent electron-donating capabilities, good hole-transporting properties, and structural versatility.^{[1][2][3][4]} Their non-planar molecular structure helps to suppress dye aggregation on the semiconductor surface, a common issue that can limit device performance.^{[1][2]} This guide provides a comparative analysis of various TPA-based dyes, summarizing their performance metrics and detailing the experimental protocols for device fabrication and characterization.

Performance Comparison of Triphenylamine-Based Dyes

The efficiency of a DSSC is primarily evaluated by four key parameters: the open-circuit voltage (Voc), the short-circuit current density (Jsc), the fill factor (FF), and the overall power conversion efficiency (PCE). The table below summarizes these performance indicators for a selection of recently developed triphenylamine derivatives, providing a clear comparison of their effectiveness as sensitizers in DSSCs.

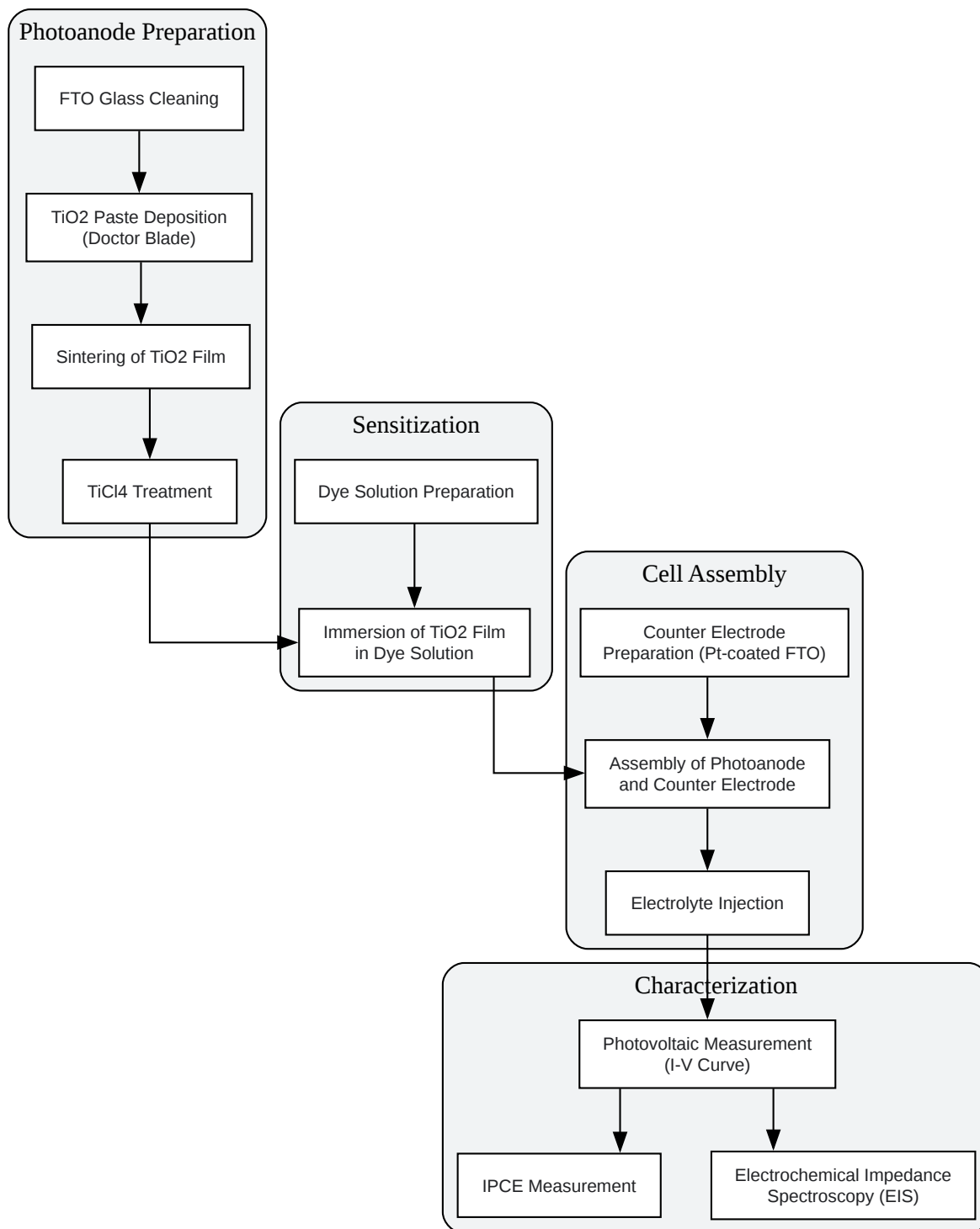
Dye Identifier	Jsc (mA/cm ²)	Voc (V)	FF	PCE (%)	Reference
SFA-7	-	-	-	7.56	[4] [5]
N719 (benchmark)	-	-	-	7.29	[4] [5]
DS-2	15.3	0.633	0.725	7.00	[6]
SM4	14.13	0.624	0.689	6.09	[7]
Dye (8) + D149	14.69	-	-	5.4	[8]
Bis-TPA Dye	10.25	0.678	0.73	5.06	[9]
Dye (8)	5.37	0.71	-	2.4	[8]
Dye (10)	2.82	0.63	-	1.2	[8]

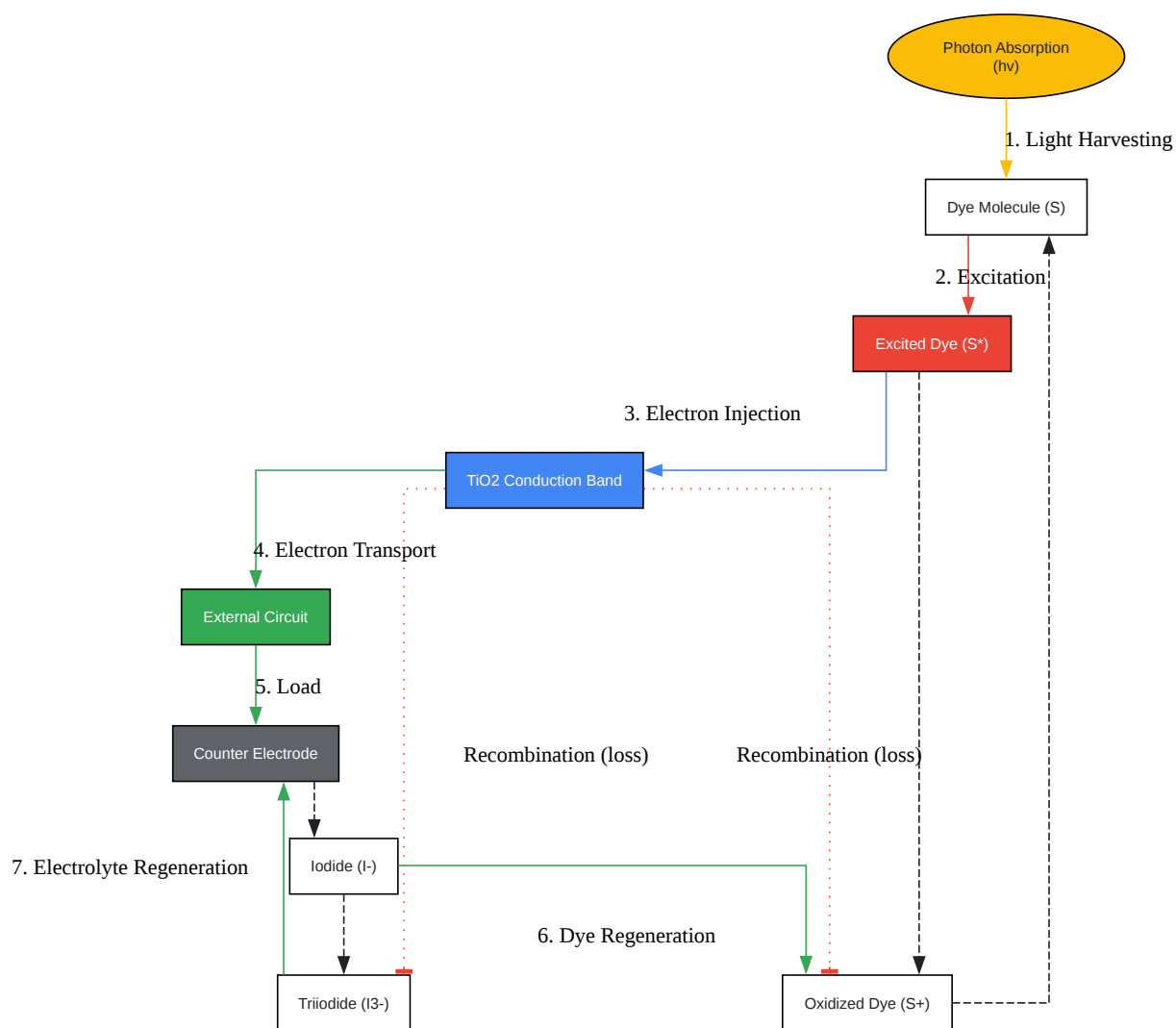
Note: Direct comparison of PCE values should be made with caution as experimental conditions can vary between studies.

Experimental Workflow and Protocols

The successful fabrication and characterization of high-performance DSSCs rely on standardized and carefully executed experimental procedures. The following sections detail the common methodologies employed in the literature for creating and evaluating DSSCs based on triphenylamine dyes.

Logical Workflow for DSSC Fabrication and Characterization





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